

Biotin-PEG8-acid molecular weight and formula

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Compound of Interest

Compound Name: *Biotin-PEG8-acid*

Cat. No.: *B1192322*

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In-Depth Technical Guide: Biotin-PEG8-acid

This guide provides an in-depth overview of the physicochemical properties of **Biotin-PEG8-acid**, a key reagent in bioconjugation and drug delivery research. It is intended for researchers, scientists, and professionals in the field of drug development.

Physicochemical Data

Biotin-PEG8-acid is a functionalized biotinylating agent that incorporates an eight-unit polyethylene glycol (PEG) spacer arm, terminating in a carboxylic acid group. This hydrophilic spacer enhances the solubility of the molecule and the resulting conjugates in aqueous media, while the terminal carboxylic acid allows for covalent attachment to amine-containing molecules.

The key quantitative data for **Biotin-PEG8-acid** are summarized in the table below for easy reference.

Property	Value	Citations
Molecular Formula	$C_{29}H_{53}N_3O_{12}S$	[1] [2] [3] [4] [5]
Molecular Weight	667.81 g/mol 667.8 g/mol	

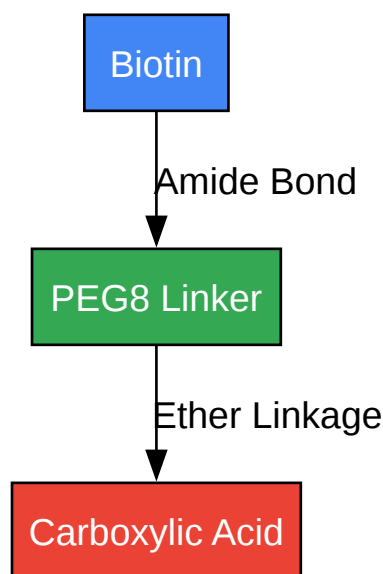
Experimental Protocols

The determination of the molecular weight and formula of **Biotin-PEG8-acid** is typically achieved through standard analytical chemistry techniques. High-resolution mass spectrometry (HRMS) is employed to determine the exact mass, which can be used to confirm the elemental composition and thus the molecular formula. Nuclear Magnetic Resonance (NMR) spectroscopy is used to elucidate the chemical structure and confirm the presence of the biotin, PEG, and carboxylic acid moieties.

Note: No experimental protocols were cited in the search results. The above description is a general overview of the methods typically used for the characterization of such molecules.

Visualizations

The following diagram illustrates the modular nature of the **Biotin-PEG8-acid** molecule, highlighting its key functional components.



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Caption: Molecular components of **Biotin-PEG8-acid**.

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